

# Physicochemical Properties of 2-Acetylamino-5-bromo-3-methylpyridine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-Acetylamino-5-bromo-3-methylpyridine

**Cat. No.:** B118694

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This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **2-Acetylamino-5-bromo-3-methylpyridine**, a heterocyclic compound of interest in pharmaceutical and agrochemical research. This document summarizes key data in a structured format, details a relevant experimental protocol, and includes a visual representation of the synthetic workflow.

## Core Physicochemical Data

The following table summarizes the available and predicted physicochemical properties of **2-Acetylamino-5-bromo-3-methylpyridine**. Experimental values are cited where available.

Property	Value	Source
IUPAC Name	N-(5-bromo-3-methylpyridin-2-yl)acetamide	N/A
Synonyms	2-Acetylaminio-5-bromo-3-methylpyridine, N-(5-bromo-3-methyl-2-pyridinyl)acetamide	<a href="#">[1]</a>
CAS Number	142404-81-7	<a href="#">[1]</a>
Molecular Formula	C8H9BrN2O	<a href="#">[1]</a>
Molecular Weight	229.07 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	256 °C	<a href="#">[2]</a>
Boiling Point	356.3 ± 25.0 °C (Predicted)	N/A
Solubility	Soluble in acetonitrile and 1,4-dioxane/water mixtures. Precipitates from aqueous solutions.	<a href="#">[2]</a>
pKa	3.5 ± 0.1 (Predicted)	N/A
logP	1.8 ± 0.3 (Predicted)	N/A

## Experimental Protocols

### Synthesis of N-(5-bromo-3-methylpyridin-2-yl)acetamide

A detailed protocol for the synthesis of the title compound has been reported and is summarized below.[\[2\]](#)

Materials:

- 5-bromo-2-methylpyridin-3-amine
- Acetic anhydride

- Acetonitrile
- Sulfuric acid (96%)
- Deionized water

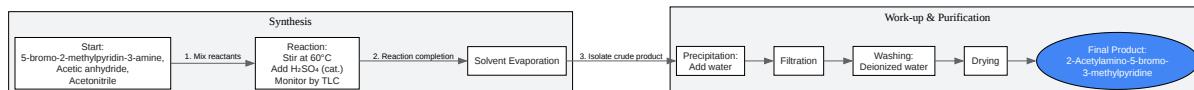
Procedure:

- Under a nitrogen atmosphere, a solution of 5-bromo-2-methylpyridin-3-amine (2 g) and acetic anhydride (1.95 g) in acetonitrile (20 mL) is prepared in a suitable reaction vessel.
- A few drops of 96% sulfuric acid are added to the stirred solution at 60 °C.
- The reaction mixture is stirred for 30 minutes, with the progress monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is evaporated to remove the solvent and allowed to cool to room temperature.
- Water is added dropwise to the cooled residue to induce precipitation of the product.
- The mixture is stirred for approximately one hour at room temperature.
- The solid product is collected by filtration.
- The impure solid is washed with deionized water and subsequently dried in an oven.

This synthetic route provides a reliable method for obtaining N-(5-bromo-3-methylpyridin-2-yl)acetamide with a reported yield of 85%.[\[2\]](#)

## Visualizing the Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2-Acetylamo-5-bromo-3-methylpyridine**.

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Caption: Synthetic workflow for **2-Acetylaminio-5-bromo-3-methylpyridine**.

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## References

- 1. N-(5-Bromo-3-methylpyridin-2-yl)acetamide | CymitQuimica [cymitquimica.com]
- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2-Acetylaminio-5-bromo-3-methylpyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b118694#what-are-the-physicochemical-properties-of-2-acetylaminio-5-bromo-3-methylpyridine>

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
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Email: [info@benchchem.com](mailto:info@benchchem.com)